Adenine Hydrochloride: A Technical Guide to Stability and Storage

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Compound of Interest	
Compound Name:	Adenine hydrochloride
Cat. No.:	B7799046

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This in-depth technical guide provides a comprehensive overview of the stability and storage conditions for **adenine hydrochloride**. Understanding the chemical stability of this crucial biomolecule is paramount for ensuring the integrity of research experiments, the efficacy of therapeutic agents, and the reliability of analytical standards. This guide synthesizes available data on the effects of temperature, pH, and light on **adenine hydrochloride**'s stability, and provides detailed protocols for stability-indicating analytical methods and forced degradation studies.

Chemical and Physical Properties

Adenine hydrochloride is the hydrochloride salt of adenine, a purine nucleobase fundamental to all known life. It is a white to light yellow crystalline powder. As a salt, it exhibits enhanced solubility in water compared to adenine free base.

Table 1: Physicochemical Properties of **Adenine Hydrochloride**

Property	Value
Synonyms	6-Aminopurine hydrochloride, Vitamin B4 hydrochloride
CAS Number	2922-28-3
Molecular Formula	$C_5H_5N_5 \cdot HCl$
Molecular Weight	171.59 g/mol
Appearance	White to light yellow crystalline powder
Solubility	Soluble in water
Melting Point	~285 °C (decomposes)[1]

Stability Profile

Adenine hydrochloride is generally stable under normal ambient conditions when stored properly.[2] However, its stability is significantly influenced by pH, temperature, and exposure to light.

pH-Dependent Stability

The stability of the adenine moiety is highly dependent on the pH of the solution. While stable under neutral and alkaline conditions, it undergoes rapid degradation in acidic environments.

Table 2: pH-Dependent Degradation of Adenine and Related Compounds

Compound	Condition	Observation	Reference
Adenine	0.05 N HCl, Room Temperature	Degraded in less than 3-4 minutes.	[3][4]
Adenine	pH 7, 37 °C	Half-life for deamination is approximately 80 years.	[5]
Adenosine Monophosphate (AMP)	0.01 M to 1.00 M HCl, 60 °C	Second-order acid-catalyzed rate constant (kH) = 1.62 × 10^{-6} $M^{-1}s^{-1}$.	
Adenosine Monophosphate (AMP)	0.0008 M to 1.00 M NaOH, 60 °C	Second-order base-catalyzed rate constant (kOH) = 4.32 × 10^{-6} $M^{-1}s^{-1}$.	
Adenine-based cytokinins	0.05 N KOH, -20°C, 2-6°C, or 25°C for 90 days	Stable with no statistically significant concentration changes.	[3][5]

Thermal Stability

Solid **adenine hydrochloride** is thermally stable at ambient temperatures. Decomposition of the adenine molecule generally occurs at temperatures well above those typically encountered in a laboratory or storage setting. In solution, the stability of related adenine-containing compounds is temperature-dependent, with higher temperatures accelerating degradation.

Table 3: Thermal Degradation Data for Adenine and Related Compounds

Compound	Condition	Observation	Reference
Adenine	Solid state	Decomposition takes place at temperatures above 360 °C.	
Adenosine Triphosphate (ATP)	Aqueous solution (pH 3), 120 °C	Half-life of a few minutes (rate constant = 4.34×10^{-3} s^{-1}).	
Adenosine Triphosphate (ATP)	Aqueous solution (pH 7), 120 °C	Half-life of a few minutes (rate constant = 2.91×10^{-3} s^{-1}).	
Adenosine Phosphates (AMP, ADP, ATP)	Heated to 250 °C	ATP and ADP readily degrade to AMP. Adenosine and AMP can further degrade to adenine.	[6][7]

Photostability

Exposure to light, particularly UV radiation, can lead to the degradation of adenine and its derivatives. Photostability testing is crucial for formulations containing **adenine hydrochloride**.

Table 4: Photostability of Adenine and Related Compounds

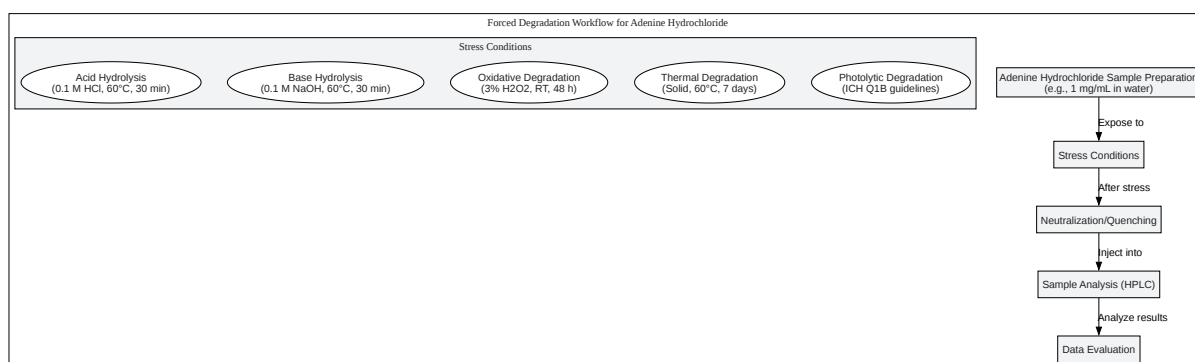| Compound	Condition	Observation	Reference
Adenosine	254 nm UV irradiation in aqueous solution	Adenine is a major photoproduct.	[8]

Storage and Handling Recommendations

To ensure the long-term stability of **adenine hydrochloride**, the following storage and handling guidelines should be followed:

- Storage of Solid Compound: Store in a tightly-closed container in a cool, dry, and well-ventilated area.[9] Keep away from incompatible substances such as strong oxidizing agents and sources of ignition.[9] For long-term storage of the powder, -20°C for 3 years and 4°C for 2 years are recommended.[10]

- Storage of Solutions: Aqueous solutions of **adenine hydrochloride** should be prepared fresh. If storage is necessary, sterile-filtered solutions may be stored at 2–8 °C for several months.[11] For stock solutions in solvents like DMSO, storage at -80°C for up to 6 months or -20°C for 1 month is advised.[10]

- Handling: Avoid contact with skin, eyes, and clothing.[9] Use appropriate personal protective equipment (PPE), including gloves and safety glasses. Minimize dust generation and accumulation.[9] Handle in a well-ventilated area or under a fume hood.

Experimental Protocols

Forced Degradation Study Protocol

Forced degradation studies are essential for understanding the degradation pathways of a drug substance and for developing stability-indicating analytical methods. The following is a general protocol for a forced degradation study of **adenine hydrochloride**.

Forced Degradation Workflow for Adenine Hydrochloride

Stress Conditions

Acid Hydrolysis
(0.1 M HCl, 60°C, 30 min)

Base Hydrolysis
(0.1 M NaOH, 60°C, 30 min)

Oxidative Degradation
(3% H2O2, RT, 48 h)

Thermal Degradation
(Solid, 60°C, 7 days)

Photolytic Degradation
(ICH Q1B guidelines)

Adenine Hydrochloride Sample Preparation
(e.g., 1 mg/mL in water)

Expose to

Stress Conditions

After stress

Neutralization/Quenching

Inject into

Sample Analysis (HPLC)

Analyze results

Data Evaluation

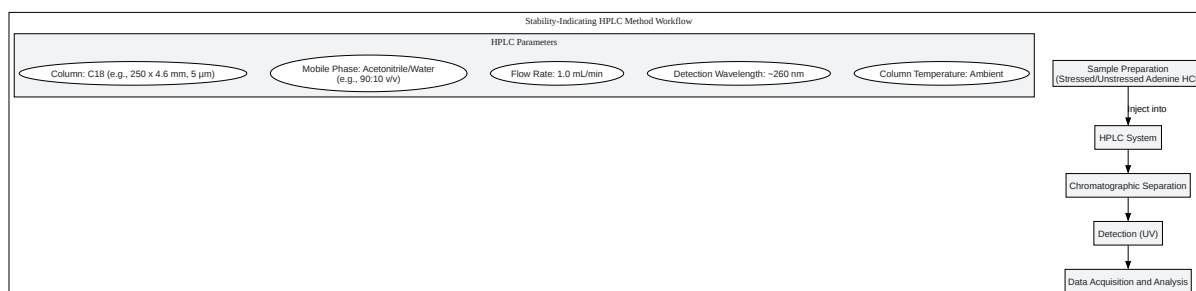Click to download full resolution via product page

Caption: A general workflow for conducting forced degradation studies on **adenine hydrochloride**.

Methodology:

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- Sample Preparation: Prepare a stock solution of **adenine hydrochloride** (e.g., 1 mg/mL) in a suitable solvent, typically purified water.

- Acid Hydrolysis: Treat the stock solution with an equal volume of an acid solution (e.g., 0.1 M to 1 M HCl) and heat (e.g., at 60°C) for a specified period (e.g., 30 minutes). After the stress period, cool the solution and neutralize it with a corresponding amount of base (e.g., 0.1 M to 1 M NaOH).[12]

- Base Hydrolysis: Treat the stock solution with an equal volume of a basic solution (e.g., 0.1 M to 1 M NaOH) and heat (e.g., at 60°C) for a specified period (e.g., 30 minutes). After the stress period, cool the solution and neutralize it with a corresponding amount of acid (e.g., 0.1 M to 1 M HCl).[12]

- Oxidative Degradation: Treat the stock solution with an oxidizing agent (e.g., 3% hydrogen peroxide) and store at room temperature for a defined time (e.g., 48 hours).

- Thermal Degradation: Expose the solid **adenine hydrochloride** powder to dry heat (e.g., 60°C) for an extended period (e.g., 7 days).

- Photolytic Degradation: Expose the solid drug substance and its solution to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter, as per ICH Q1B guidelines.[1][11][13][14] A dark control sample should be stored under the same conditions but protected from light.

- Analysis: Analyze the stressed samples and a non-stressed control sample using a validated stability-indicating HPLC method.

Stability-Indicating HPLC Method

A stability-indicating High-Performance Liquid Chromatography (HPLC) method is crucial for separating and quantifying **adenine hydrochloride** from its potential degradation products.

Stability-Indicating HPLC Method Workflow

HPLC Parameters

Column: C18 (e.g., 250 x 4.6 mm, 5 μm) — Mobile Phase: Acetonitrile/Water (e.g., 90:10 v/v) — Flow Rate: 1.0 mL/min — Detection Wavelength: ~260 nm — Column Temperature: Ambient

Sample Preparation (Stressed/Unstressed Adenine HCl)

Inject into

HPLC System

Chromatographic Separation

Detection (UV)

Data Acquisition and Analysis

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Caption: A typical workflow for a stability-indicating HPLC method for **adenine hydrochloride** analysis.

Representative HPLC Parameters:

- Column: A reversed-phase C18 column (e.g., 250 x 4.6 mm, 5 μm particle size) is commonly used.

- Mobile Phase: An isocratic mobile phase consisting of a mixture of water and acetonitrile (e.g., 90:10 v/v) is often effective.

- Flow Rate: A typical flow rate is 1.0 mL/min.

- Detection: UV detection at the wavelength of maximum absorbance for adenine, approximately 260 nm.

- Column Temperature: The analysis is usually performed at ambient temperature.

- Injection Volume: A standard injection volume of 20 µL can be used.

Signaling and Metabolic Pathways

Adenine is a central molecule in various biological pathways. Understanding these pathways is critical in drug development and research.

Adenosine Signaling Pathway

Extracellular adenosine, which can be formed from the breakdown of ATP, acts as a signaling molecule by binding to specific G protein-coupled receptors (GPCRs). The A2B adenosine receptor is one such receptor that, upon activation, can trigger downstream signaling cascades.
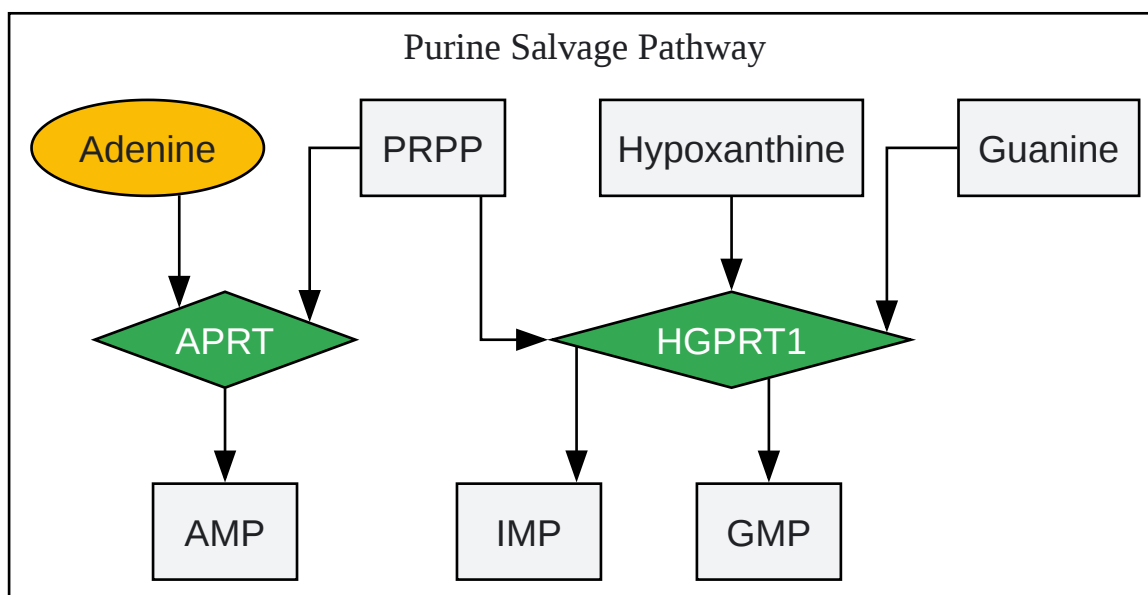

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Caption: Adenosine A2B receptor signaling pathway.

Purine Salvage Pathway

The purine salvage pathway is a crucial metabolic route for recycling purine bases, including adenine, back into nucleotides. This pathway is essential for maintaining the cellular pool of purine nucleotides.

Purine Salvage Pathway

Adenine → APRT → AMP

PRPP → APRT

PRPP → HGPRT1

Hypoxanthine → HGPRT1 → IMP

Guanine → HGPRT1 → GMP

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Caption: Simplified diagram of the purine salvage pathway highlighting the role of adenine.

In conclusion, while **adenine hydrochloride** is a relatively stable compound, its integrity can be compromised by exposure to acidic conditions, high temperatures, and light. Proper storage and handling are essential to ensure its quality and suitability for research and pharmaceutical applications. The experimental protocols and pathway diagrams provided in this guide offer a framework for assessing its stability and understanding its biological context.

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